

# Dealing with background interference in DL-Mannitol-13C measurements

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## Compound of Interest

Compound Name: DL-Mannitol-13C

Cat. No.: B15555174

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## Technical Support Center: DL-Mannitol-13C Measurements

Welcome to the technical support center for **DL-Mannitol-13C** measurements. This resource is designed for researchers, scientists, and drug development professionals to help troubleshoot and resolve common issues encountered during their experiments.

### Troubleshooting Guides

This section provides solutions to specific problems you might encounter.

Problem: I am seeing unexpected peaks in my  $^{13}\text{C}$  NMR spectrum.

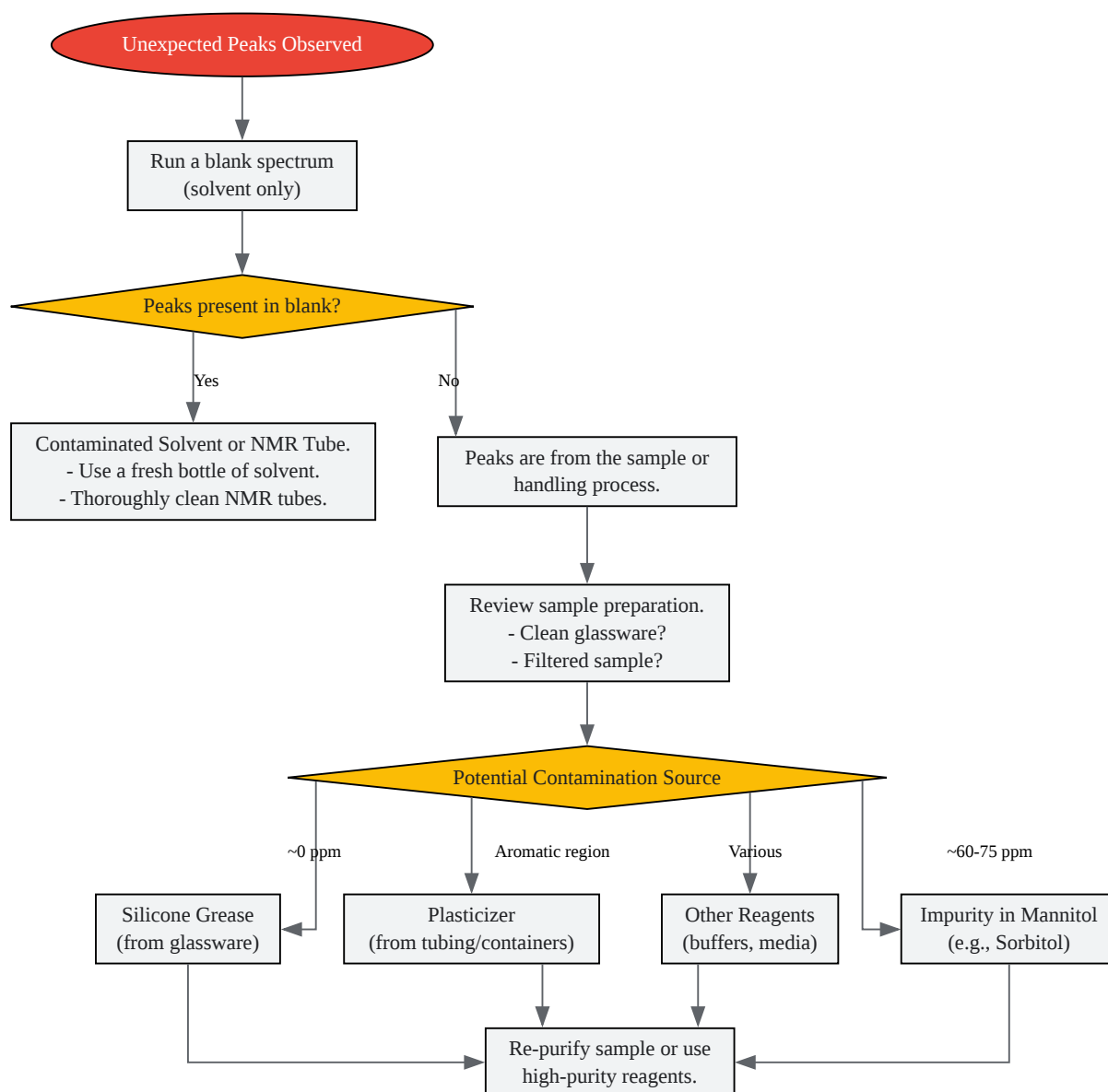
This is a common issue that can arise from several sources. Follow this guide to identify and resolve the source of the contamination.

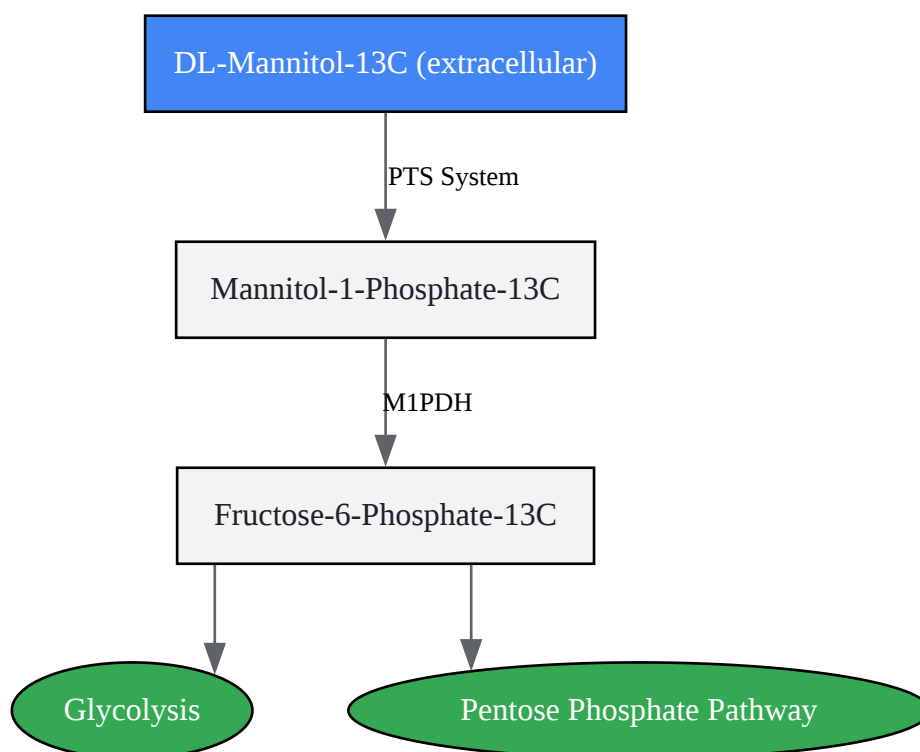
#### 1. Identify the Source of the Unexpected Peaks:

- **Consult Chemical Shift Tables:** Compare the chemical shifts of the unknown peaks with tables of common laboratory solvents and contaminants.
- **Run a Blank Spectrum:** Acquire a  $^{13}\text{C}$  NMR spectrum of the deuterated solvent from the same bottle used for your sample preparation. This will help identify solvent impurities or contaminants in the NMR tube.

- Check Sample Handling Procedures: Review your sample preparation workflow for potential sources of contamination.

Troubleshooting Flowchart for Unexpected Peaks:





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